GSK2983559 free acid stability in DMSO solution

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Compound of Interest

Compound Name:	*GSK2983559 free acid*
CAS No.:	*1579965-12-0*
Cat. No.:	*B607819*

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Technical Support Center: GSK2983559 Free Acid

This technical support center provides researchers, scientists, and drug development professionals with guidance on the stability of **GSK2983559 free acid** in DMSO solution. Below you will find frequently asked questions and troubleshooting guides to assist with your experiments.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **GSK2983559 free acid** in DMSO solution?

A1: For optimal stability, it is recommended to store stock solutions of **GSK2983559 free acid** in DMSO at low temperatures. Aliquoting the stock solution is advised to prevent degradation from repeated freeze-thaw cycles.[1][2]

Q2: How long can I store **GSK2983559 free acid** in DMSO solution?

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A2: The stability of **GSK2983559 free acid** in DMSO is dependent on the storage temperature. At -80°C, the solution can be stored for up to 2 years, while at -20°C, the storage period is shorter, ranging from 1 month to 1 year.[1][2][3][4]

Q3: Does the quality of DMSO affect the stability and solubility of **GSK2983559 free acid**?

A3: Yes, the quality of DMSO is critical. DMSO is hygroscopic, meaning it readily absorbs moisture from the air. The presence of water in DMSO can significantly impact the solubility of **GSK2983559 free acid**.[1][2] It is highly recommended to use newly opened, anhydrous DMSO for preparing solutions.[1][2]

Q4: What is the mechanism of action for GSK2983559?

A4: GSK2983559 is a potent and orally active inhibitor of Receptor-Interacting Protein Kinase 2 (RIPK2).[1][4][5] By inhibiting RIPK2, it blocks proinflammatory cytokine responses, which are implicated in inflammatory diseases.[1][4][5]

Stability Data Summary

The following tables summarize the recommended storage conditions and stability data for **GSK2983559 free acid** in DMSO solution based on information from various suppliers.

Table 1: Recommended Storage Conditions and Stability of **GSK2983559 Free Acid** (Powder)

Storage Temperature	Shelf Life
-20°C	3 years[1][2][4]
4°C	2 years[1]

Table 2: Recommended Storage Conditions and Stability of **GSK2983559 Free Acid** in DMSO Solution

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Storage Temperature	Shelf Life	Source
-80°C	2 years	MedchemExpress[1][4]
-20°C	1 year	MedchemExpress[1][4]
-80°C	1 year	Selleck Chemicals[2]
-20°C	1 month	Selleck Chemicals[2][5]

Experimental Protocols

Protocol 1: Preparation of **GSK2983559 Free Acid** Stock Solution in DMSO

- Materials:
  - **GSK2983559 free acid** powder
  - Anhydrous, high-purity DMSO
  - Sterile microcentrifuge tubes or vials
  - Calibrated pipettes
  - Vortex mixer
  - Optional: Ultrasonic bath and/or heat block
- Procedure:
  1. Equilibrate the **GSK2983559 free acid** powder to room temperature before opening the vial to prevent condensation.
  2. Weigh the desired amount of **GSK2983559 free acid** powder.
  3. Add the appropriate volume of fresh, anhydrous DMSO to achieve the desired concentration (e.g., 5 mg/mL).[1][2]

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4. To aid dissolution, vortex the solution. If necessary, sonicate the solution or warm it to 80°C.[1]

5. Once the powder is completely dissolved, aliquot the stock solution into smaller, single-use volumes in sterile tubes.

6. Store the aliquots at the recommended temperature (-20°C or -80°C).

Protocol 2: Assessment of GSK2983559 Stability in DMSO via High-Performance Liquid Chromatography (HPLC)

- Objective: To determine the purity and identify potential degradation products of GSK2983559 in a DMSO stock solution over time.

- Materials:

  - Stored aliquots of GSK2983559 in DMSO

  - HPLC system with a UV detector

  - Appropriate HPLC column (e.g., C18)

  - Mobile phase solvents (e.g., acetonitrile, water with formic acid)

  - Freshly prepared GSK2983559 in DMSO as a reference standard

- Procedure:

  1. Time Points: Prepare multiple aliquots of the GSK2983559 stock solution and store them under the desired conditions (e.g., -20°C and -80°C). Designate time points for analysis (e.g., T=0, 1 week, 1 month, 3 months, etc.).

  2. Sample Preparation: At each time point, retrieve one aliquot from each storage condition. Allow the sample to thaw completely at room temperature.

  3. HPLC Analysis:

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- Set up the HPLC method with an appropriate gradient and detection wavelength to resolve GSK2983559 from any potential impurities or degradation products.
- Inject the reference standard (freshly prepared solution) to establish the retention time and peak area of the intact compound.
- Inject the stored samples.

4. Data Analysis:

- Compare the chromatograms of the stored samples to the reference standard.
- Calculate the percentage of the peak area of GSK2983559 relative to the total peak area in the chromatogram to determine its purity at each time point.
- Monitor for the appearance of new peaks, which may indicate degradation products.

Troubleshooting Guide

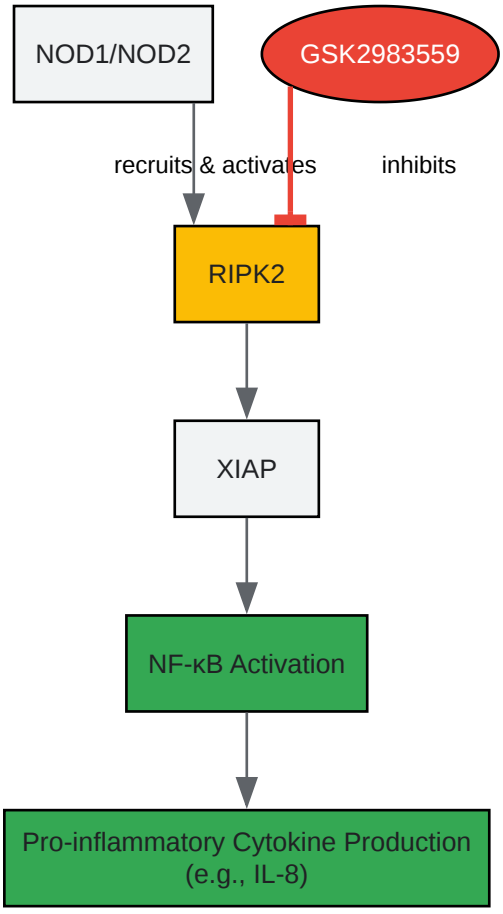
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Issue	Potential Cause	Recommended Solution
Precipitate forms in the DMSO stock solution upon storage.	- The concentration of GSK2983559 exceeds its solubility limit at the storage temperature.- The DMSO used was not anhydrous, and the absorbed water reduced the compound's solubility.	- Gently warm the solution and vortex or sonicate to redissolve the precipitate before use.- Prepare a new stock solution using fresh, anhydrous DMSO.- Consider preparing a less concentrated stock solution.
Inconsistent experimental results using the same stock solution.	- Repeated freeze-thaw cycles of the stock solution may have led to degradation.- Incomplete dissolution of the compound after thawing.	- Always aliquot the stock solution into single-use volumes to avoid freeze-thaw cycles.- Ensure the solution is completely thawed and vortexed before use.
Loss of compound activity over time.	- Degradation of GSK2983559 in the DMSO solution.	- Use a freshly prepared stock solution or one that has been stored appropriately at -80°C.- Perform a stability study using a method like HPLC to confirm the integrity of the compound.

Visualizations

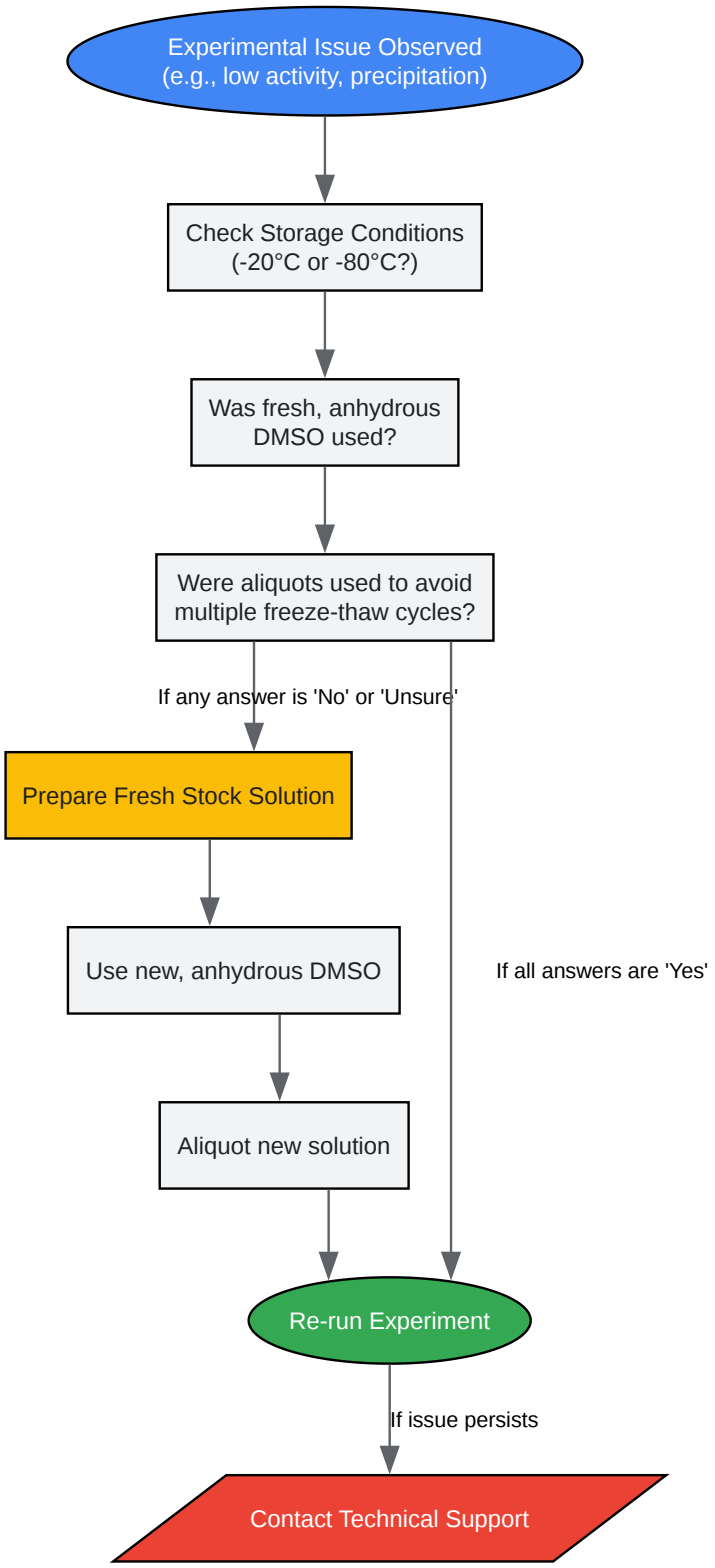
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GSK2983559 Signaling Pathway Inhibition



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Troubleshooting GSK2983559 DMSO Solution Issues



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. selleckchem.com [selleckchem.com]
- 3. selleckchem.com [selleckchem.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. medchemexpress.com [medchemexpress.com]
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